

# Physicochemical Properties of Dorzolamide Hydrochloride Powder: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Dorzolamide Hydrochloride*

Cat. No.: *B1684376*

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## Abstract

**Dorzolamide Hydrochloride** is a potent carbonic anhydrase inhibitor utilized in ophthalmic preparations for the management of glaucoma and ocular hypertension. A comprehensive understanding of its physicochemical properties is fundamental for formulation development, quality control, and ensuring optimal therapeutic outcomes. This technical guide provides a detailed examination of the core physicochemical characteristics of **Dorzolamide Hydrochloride** powder, including its chemical structure, melting point, solubility, pKa, and polymorphism. Detailed methodologies for key analytical experiments are presented, and quantitative data are summarized for ease of reference.

## Chemical and Physical Identification

**Dorzolamide Hydrochloride** is a white to off-white crystalline powder.<sup>[1][2][3]</sup> Its chemical name is (4S,6S)-4-(ethylamino)-6-methyl-5,6-dihydro-4H-thieno[2,3-b]thiopyran-2-sulfonamide 7,7-dioxide monohydrochloride.<sup>[1]</sup>

Identifier	Value
Molecular Formula	C <sub>10</sub> H <sub>17</sub> ClN <sub>2</sub> O <sub>4</sub> S <sub>3</sub> [4]
Molecular Weight	360.9 g/mol [1][3][4]
CAS Number	130693-82-2[4]

## Core Physicochemical Properties

The following table summarizes the key physicochemical properties of **Dorzolamide Hydrochloride** powder.

Property	Value(s)	Method(s) of Determination
Melting Point	~264°C[1][2][3], 281°C (decomposes)[5], 283-285°C[6]	Differential Scanning Calorimetry (DSC), Capillary Method[7][8][9][10]
Solubility	Soluble in water; slightly soluble in methanol and ethanol.[1][2][11]	Equilibrium Solubility Measurement
pKa	Strongest Acidic: 8.16, Strongest Basic: 6.88[4][12]	Potentiometric Titration, Liquid Chromatography[13][14][15][16]
Polymorphism	Exhibits polymorphism; at least two crystalline forms (Form I and Form II/Form A and Form B) and an amorphous state have been identified.[17][18][19][20][21]	X-ray Powder Diffraction (XRPD), Differential Scanning Calorimetry (DSC)[7][22][23][24][25][26][27][28]

## In-depth Analysis of Physicochemical Characteristics

## Melting Point

The melting point of **Dorzolamide Hydrochloride** is a critical parameter for its identification and purity assessment. Various sources report a melting point in the range of approximately 264°C to 285°C, with decomposition often occurring at this temperature.<sup>[1][2][3][5][6]</sup> This variation may be attributable to the presence of different polymorphic forms or variations in experimental conditions.

## Solubility

**Dorzolamide Hydrochloride**'s solubility in water is a key factor in its formulation as an aqueous ophthalmic solution.<sup>[1][2][3][11]</sup> Its slight solubility in alcohols like methanol and ethanol is also a relevant characteristic for certain processing and analytical methods.

## pKa

The acid dissociation constants (pKa) of **Dorzolamide Hydrochloride** are crucial for predicting its ionization state at physiological pH, which influences its solubility, membrane permeability, and interaction with its biological target, carbonic anhydrase. With both acidic and basic functional groups, its behavior in different pH environments is complex.<sup>[4][12]</sup>

## Polymorphism

**Dorzolamide Hydrochloride** is known to exist in multiple solid-state forms, a phenomenon known as polymorphism.<sup>[17][21]</sup> At least two crystalline forms, often designated as Form I and Form II (or Form A and Form B), as well as an amorphous form, have been reported.<sup>[18][19][20]</sup> Different polymorphs can have distinct physical properties, including solubility and stability, which can impact the drug's bioavailability and shelf-life. Therefore, controlling the polymorphic form is critical during drug manufacturing and formulation.

## Stability

The chemical stability of **Dorzolamide Hydrochloride** is essential for maintaining its therapeutic efficacy and safety. Stability-indicating methods, such as UPLC, have been developed to detect and quantify degradation products under various stress conditions, including oxidative, acid, base, photolytic, and thermal degradation.<sup>[29]</sup>

## Experimental Protocols

### Determination of Melting Point by Differential Scanning Calorimetry (DSC)

**Objective:** To determine the melting point and thermal behavior of **Dorzolamide Hydrochloride** powder.

**Methodology:** A precisely weighed sample of the powder (typically 1-5 mg) is encapsulated in an aluminum pan. The pan is then placed in the DSC instrument, and the temperature is increased at a constant rate (e.g., 10°C/min). The heat flow to the sample is measured relative to an empty reference pan. The melting point is identified as the peak of the endothermic event on the resulting thermogram.



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